Executive Summary and Compound Identification

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Compound of Interest		
Compound Name:	*4-Bromo-N,N,3,5-tetramethylaniline*	
CAS No.:	*14275-09-3*	
Cat. No.:	*B577201*	*Get Quote*

This guide provides a comprehensive technical overview of the chemical compound registered under CAS number 14275-09-3. This molecule is identified as **4-Bromo-N,N,3,5-tetramethylaniline**.[1][2] From a synthetic chemistry perspective, this compound is best understood as a substituted aniline, a class of molecules that are foundational in the synthesis of dyes, pharmaceuticals, and polymers. The strategic placement of a bromine atom ortho to a methyl group and para to a dimethylamino group, flanked by two additional methyl groups, makes it a sterically hindered yet highly functionalized aryl bromide. This specific arrangement of functional groups dictates its reactivity and potential applications, primarily as a versatile building block or scaffold in organic synthesis.[3][4]

This document will elucidate the compound's core physicochemical properties, safety and handling protocols, and its role as a synthetic intermediate. The information is curated for researchers and professionals in drug development and chemical synthesis who require a practical, in-depth understanding of this reagent.

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Identifier	Value	Source
CAS Number	14275-09-3	[1][2][5]
IUPAC Name	4-bromo-N,N,3,5-tetramethylaniline	[2]
Synonyms	2-Bromo-5-(dimethylamino)-m-xylene, 4-Bromo-N,N-dimethyl-3,5-xylidine	[4][5][6]
Molecular Formula	$C_{10}H_{14}BrN$	[2][3][5]
Molecular Weight	228.13 g/mol	[2][3][5]
InChI Key	AQJHDBKXJXXDKV-UHFFFAOYSA-N	[2]

Physicochemical and Handling Properties

Understanding the physical state and stability of a reagent is paramount for its effective use and storage in a laboratory setting. The properties of **4-Bromo-N,N,3,5-tetramethylaniline** are typical of a polysubstituted aromatic amine.

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Property	Value / Description	Rationale and Scientific Insight	Source
Physical State	White to almost white powder or crystalline solid.	The solid state at room temperature is expected due to the relatively high molecular weight and the potential for intermolecular interactions, leading to an ordered crystal lattice.	[3][5][7]
Purity	Commercially available with a purity typically exceeding 98.0% as determined by Gas Chromatography (GC).	High purity is essential for stoichiometric control in sensitive reactions, such as transition metal-catalyzed cross-couplings, where impurities could poison the catalyst or lead to undesirable side products.	[3][5]
Storage Conditions	Store refrigerated (0-10°C), under an inert atmosphere (e.g., Argon or Nitrogen), and protected from light.[5][7]	The compound is designated as air and heat sensitive.[5] The dimethylamino group can be susceptible to oxidation. Refrigeration and an inert atmosphere mitigate degradation pathways, ensuring the reagent's integrity over time.	[5][7]

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Spectroscopic Characterization

While specific spectral data is proprietary to suppliers, product specifications confirm that the structure is validated by Nuclear Magnetic Resonance (NMR) spectroscopy.[5] For any research application, it is standard practice to perform identity confirmation upon receipt. Researchers would expect the ^{1}H NMR spectrum to show distinct singlets for the two aromatic protons, the N,N-dimethyl protons, and the two aromatic methyl groups, with integration values corresponding to the number of protons in each environment. The ^{13}C NMR would similarly show a characteristic pattern of signals for the substituted benzene ring.

Hazard Analysis and Safe Handling Protocols

As a halogenated amine, **4-Bromo-N,N,3,5-tetramethylaniline** requires careful handling. It is classified under the Globally Harmonized System (GHS) with a "Warning" signal word.[1]

Hazard Type	GHS Code	Description
Skin Irritation	H315	Causes skin irritation.[1]
Eye Irritation	H319	Causes serious eye irritation.[1]
Pictogram	GHS07	Exclamation Mark

Laboratory Handling Protocol

This protocol is designed as a self-validating system to ensure user safety.

- Engineering Controls: All handling of the solid compound must occur within a certified chemical fume hood to prevent inhalation of dust particles. Ensure a safety shower and eyewash station are immediately accessible.[1]
- Personal Protective Equipment (PPE):
  - Wear nitrile gloves (or other appropriate chemical-resistant gloves), a lab coat, and splash-proof safety goggles with side shields.[1]

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  - Rationale: This combination prevents exposure through the primary routes of contact identified in the hazard statements (skin and eyes).
- Dispensing:
  - Use spatulas to handle the solid. Avoid creating dust.
  - If transferring to a reaction vessel, do so carefully to minimize aerosolization.
- Post-Handling:
  - Wash hands and any potentially exposed skin thoroughly with soap and water after handling.[1]
  - Contaminated clothing must be removed and washed before reuse.[1]
- First Aid:
  - Skin Contact: Immediately wash the affected area with copious amounts of water. If irritation develops or persists, seek medical attention.[1]
  - Eye Contact: Immediately flush eyes with water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[1]

Applications in Synthetic Chemistry

The primary utility of **4-Bromo-N,N,3,5-tetramethylaniline** lies in its role as a functionalized building block.[4] The C-Br bond is a key reactive site for forming new carbon-carbon or carbon-heteroatom bonds, most commonly via palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira, Buchwald-Hartwig).

The sterically hindered environment around the bromine, created by the adjacent methyl groups, can influence reaction kinetics and selectivity. This hindrance can be exploited by chemists to achieve specific outcomes that might not be possible with less substituted aryl bromides. The electron-donating dimethylamino group activates the aromatic ring, further modulating its reactivity in these transformations.

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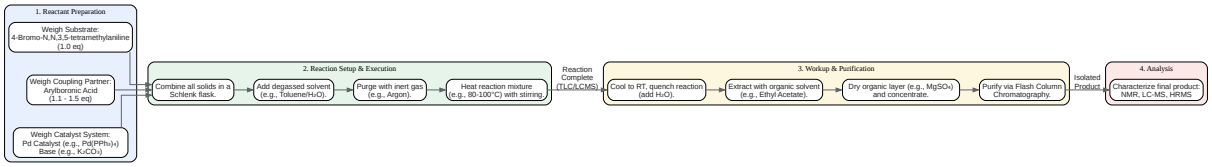
Conceptual Experimental Workflow: Suzuki Cross-Coupling

The following diagram illustrates a typical workflow for using this compound as a substrate in a Suzuki cross-coupling reaction to form a biaryl product. This is a foundational technique in modern drug discovery and materials science.



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Sources

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- 7. 4-Bromo-N,N-dimethyl-3,5-xylidine CAS#: 14275-09-3 [m.chemicalbook.com]
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